

Application Notes and Protocols for UNC2881 In Vivo Dosing in Mouse Models

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Compound of Interest

Compound Name: *UNC2881*
CAS No.: *1493764-08-1*
Cat. No.: *B15604290*

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These application notes provide a comprehensive overview of the in vivo application of **UNC2881**, a selective Mer Tyrosine Kinase (MerTK) inhibitor, in various mouse models. The following sections detail the mechanism of action, pharmacokinetic profile, recommended dosing regimens, and expected outcomes, along with detailed experimental protocols.

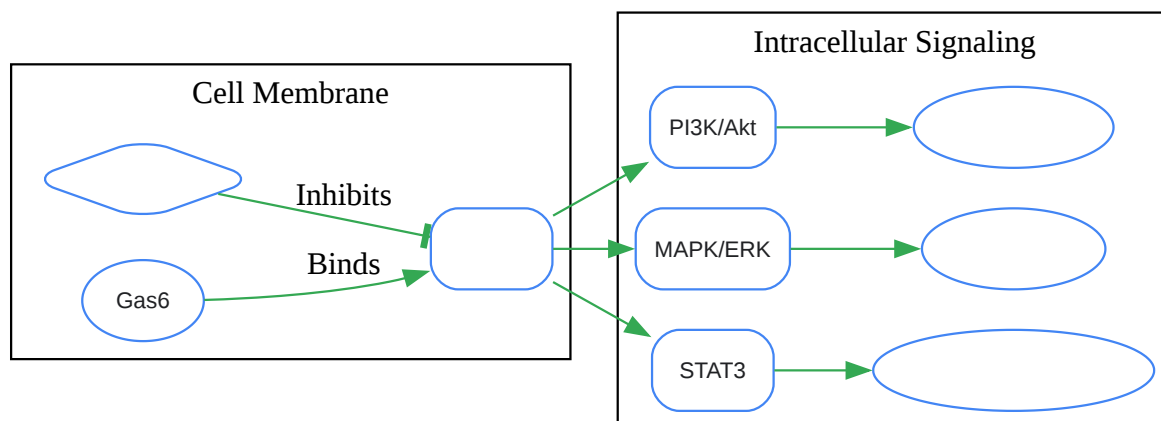
Mechanism of Action

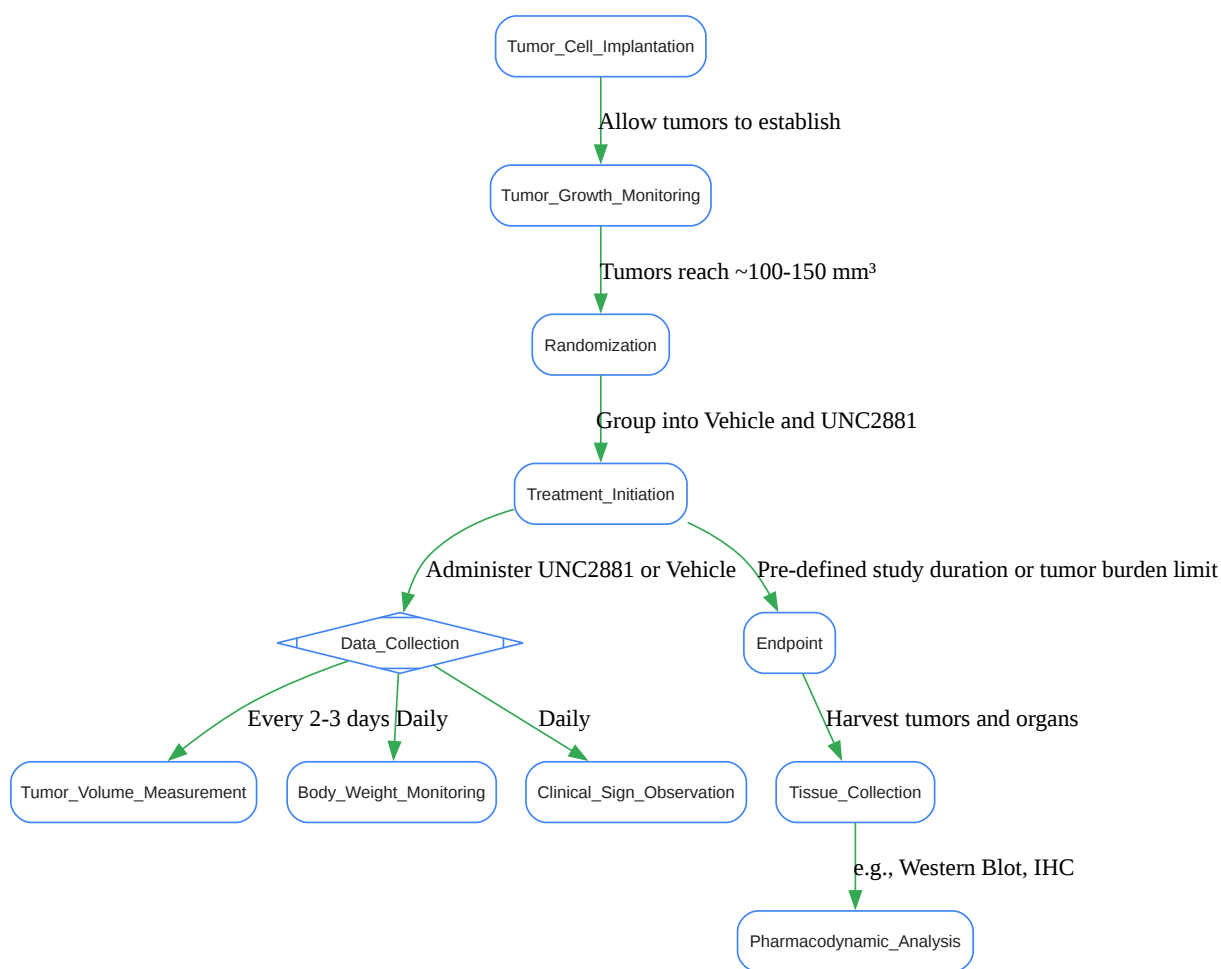
UNC2881 is a potent and specific small molecule inhibitor of MerTK, a member of the TAM (Tyro3, Axl, Mer) family of receptor tyrosine kinases.^[1] MerTK is often overexpressed in various cancers and plays a crucial role in promoting tumor cell survival, proliferation, and immune evasion.^[1] By inhibiting MerTK, **UNC2881** disrupts these pro-tumorigenic signaling pathways, leading to decreased tumor growth and metastasis.^[1]

Signaling Pathway

The signaling pathway affected by **UNC2881** is centered on the inhibition of MerTK. Upon binding of its ligand, such as Gas6, MerTK dimerizes and autophosphorylates, initiating

downstream signaling cascades that promote cell survival and inhibit apoptosis. **UNC2881** blocks this initial phosphorylation step, thereby inhibiting the entire downstream pathway.





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References

- [1. mdpi.com \[mdpi.com\]](#)
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